

Pentabromobenzene: A Comprehensive Technical Guide to GHS Classification and Hazards

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Compound of Interest

Compound Name: Pentabromobenzene

Cat. No.: B1596035

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides a comprehensive overview of the Globally Harmonized System (GHS) classification and associated hazards of **pentabromobenzene**. As a Senior Application Scientist, this document is structured to deliver not only the essential safety information but also the scientific context and rationale behind the classifications, ensuring a thorough understanding for professionals working with this compound.

Executive Summary

Pentabromobenzene (C₆HBr₅) is an aromatic compound that, due to its chemical properties, requires careful handling and a clear understanding of its potential hazards. According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **pentabromobenzene** is primarily classified as a substance that causes serious eye irritation and may have long-lasting harmful effects on aquatic life. This guide will dissect these classifications, explore the available toxicological data, provide detailed protocols for safe handling, and outline emergency procedures. The information herein is synthesized from authoritative sources to ensure accuracy and reliability for the scientific community.

GHS Classification of Pentabromobenzene

The GHS classification for **pentabromobenzene** provides a standardized communication of its hazards. The following table summarizes the key GHS elements for this chemical.

GHS Element	Classification	Code
Pictogram	Irritant	H319
Signal Word	Warning	
Hazard Statements	Causes serious eye irritation	
May cause long lasting harmful effects to aquatic life	H413	
Precautionary Statements	Prevention	
Wash skin thoroughly after handling.	P264	
Avoid release to the environment.	P273	
Wear protective gloves/ eye protection/ face protection.	P280	
Response		
IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	P305+P351+P338	
If eye irritation persists: Get medical advice/attention.	P337+P317	
Storage		
Store locked up.	P405	
Disposal		
Dispose of contents/container to an approved waste disposal plant.	P501	

Note: This classification is based on aggregated data from multiple sources. Some suppliers may provide slightly different information based on the purity of the substance or the presence of impurities or solvents.[\[1\]](#)[\[2\]](#)

In-Depth Hazard Analysis

A thorough understanding of the hazards associated with **pentabromobenzene** is critical for risk assessment and the implementation of appropriate safety measures in a laboratory or manufacturing setting.

Human Health Hazards

The primary human health hazard identified for **pentabromobenzene** is serious eye irritation (H319).[\[1\]](#)[\[2\]](#)

- **Mechanism of Action:** While the specific molecular mechanism for eye irritation by **pentabromobenzene** is not extensively detailed in readily available literature, it is likely due to its chemical properties as a halogenated aromatic compound. Such compounds can interact with the proteins and lipids in the ocular tissues, leading to inflammation, pain, and redness. Direct contact with the eyes can cause significant discomfort and potential damage if not promptly and properly addressed.
- **Experimental Evidence:** The classification is based on data submitted to regulatory bodies like the European Chemicals Agency (ECHA). While specific study details are often proprietary, the "Warning" signal word and H319 classification indicate that the substance has been shown to cause reversible eye irritation in experimental models.

It is important to note that while some safety data sheets for solutions of **pentabromobenzene** in solvents like toluene list numerous other health hazards, these are primarily attributable to the solvent.[\[3\]](#) For pure **pentabromobenzene**, the data strongly supports eye irritation as the main health concern.

Environmental Hazards

Pentabromobenzene is classified as a substance that may cause long lasting harmful effects to aquatic life (H413).[\[1\]](#)[\[2\]](#)

- **Persistence and Bioaccumulation:** As a polybrominated aromatic compound, **pentabromobenzene** is expected to be persistent in the environment.[4] It is poorly soluble in water and is likely to adsorb to organic matter in soil and sediment.[4] There are concerns about its potential for bioaccumulation in aquatic organisms, similar to other polybrominated diphenyl ethers (PBDEs) which have been extensively studied for their environmental impact.[4][5] **Pentabromobenzene** has been detected in human adipose tissue, and it is suggested that it may be a metabolite of hexabromobenzene.[6]
- **Ecotoxicity:** The H413 classification suggests that while the acute toxicity to aquatic organisms may be low, the long-term effects due to its persistence and potential for bioaccumulation are a significant concern.[4] No effects were observed in short-term aquatic toxicity tests on fish, Daphnia, and algae.[4] However, the long-term risk to the aquatic ecosystem warrants strict measures to prevent its release into the environment.

Safe Handling and Storage Protocols

Adherence to strict safety protocols is paramount when working with **pentabromobenzene** to minimize exposure and prevent environmental release.

Engineering Controls

- **Ventilation:** Work with **pentabromobenzene** should be conducted in a well-ventilated area. For procedures that may generate dust or aerosols, a chemical fume hood is essential.[7] Engineering controls that enclose the process or provide local exhaust ventilation are the most effective means of minimizing exposure.[8]

Personal Protective Equipment (PPE)

The following PPE should be worn when handling **pentabromobenzene**:

- **Eye and Face Protection:** Chemical safety goggles or glasses that meet the ANSI Z.87.1 standard are mandatory.[9] A face shield should be worn over safety glasses when there is a risk of splashing.[9]
- **Skin Protection:** Chemical-resistant gloves, such as nitrile gloves, should be worn.[9] It is crucial to consult the glove manufacturer's resistance guide for specific breakthrough times. A lab coat should be worn, and it should be buttoned to cover as much skin as possible.[9]

- Respiratory Protection: If engineering controls are not sufficient to maintain airborne concentrations below exposure limits, or if there is a risk of inhaling dust, a NIOSH-approved respirator is required.[9] The use of a respirator requires a formal respiratory protection program, including fit testing and training.[9]

Handling Procedures

- Avoid contact with eyes, skin, and clothing.
- Avoid breathing dust.
- Wash hands thoroughly after handling.[10]
- Do not eat, drink, or smoke in areas where the chemical is handled.[11]

Storage Requirements

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[3]
- Store away from incompatible materials such as strong oxidizing agents.[12]
- Store locked up to prevent unauthorized access.[3]

Emergency Procedures and First Aid

In the event of an accidental exposure or spill, immediate and appropriate action is crucial.

First-Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. If irritation persists, seek medical attention.[3][13]
- Skin Contact: Immediately wash skin with soap and plenty of water. Remove contaminated clothing and shoes. If irritation occurs, seek medical attention.[3][13]
- Inhalation: Remove the victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention if you feel unwell.[7]

- Ingestion: Do NOT induce vomiting. Wash out mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.[14]

Accidental Release Measures

- Minor Spills: For small spills, carefully sweep up the solid material, avoiding dust generation, and place it in a suitable, labeled container for disposal. Clean the spill area with a suitable solvent and then wash with soap and water.
- Major Spills: Evacuate the area. Wear appropriate PPE, including respiratory protection. Prevent the spill from entering drains or waterways. Contain the spill and collect the material for disposal in accordance with local, state, and federal regulations.

Fire-Fighting Measures

- Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), or foam to extinguish a fire. [13]
- Specific Hazards: When heated to decomposition, **pentabromobenzene** may emit toxic fumes of hydrogen bromide.[15]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[7]

Experimental and Workflow Diagrams

To visually represent the safety considerations and workflows, the following diagrams are provided.

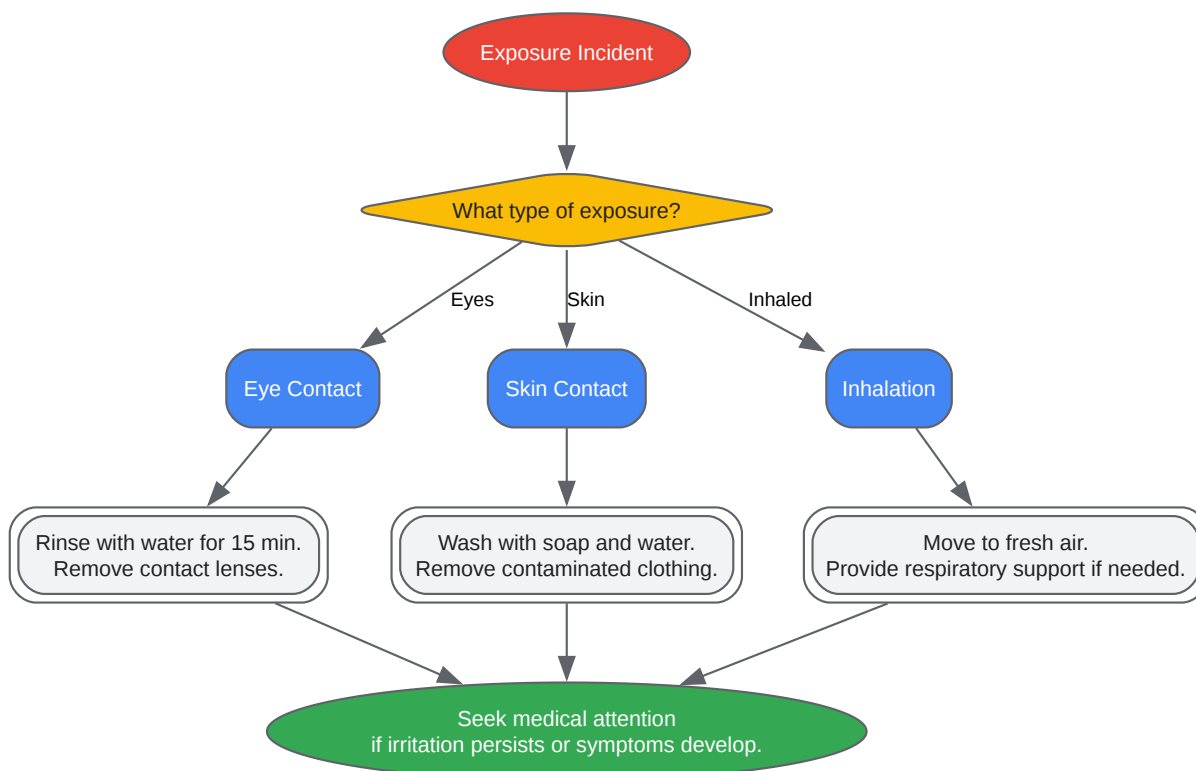
GHS Hazard Communication Workflow



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Caption: GHS Hazard Communication and Safety Workflow for **Pentabromobenzene**.

Emergency First-Aid Decision Tree

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Caption: Decision Tree for First-Aid Response to **Pentabromobenzene** Exposure.

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